

# 2-[(3,4-Dichlorophenoxy)methyl]oxirane chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** 2-[(3,4-Dichlorophenoxy)methyl]oxirane

**Cat. No.:** B1595550

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An In-depth Technical Guide to **2-[(3,4-Dichlorophenoxy)methyl]oxirane** for Researchers and Drug Development Professionals

## Authored by: Gemini, Senior Application Scientist Introduction

**2-[(3,4-Dichlorophenoxy)methyl]oxirane**, a key heterocyclic compound, serves as a vital intermediate in synthetic organic chemistry. Its structural features—a reactive oxirane ring coupled with a dichlorophenyl moiety—make it a valuable building block for a range of complex molecules.<sup>[1][2]</sup> This guide provides an in-depth analysis of its chemical properties, structure, synthesis, and applications, with a particular focus on its utility in the field of drug development. The inherent reactivity of the strained epoxide ring allows for stereospecific modifications, a critical attribute for the synthesis of enantiomerically pure pharmaceuticals where stereochemistry dictates efficacy and safety.<sup>[2]</sup>

## Chemical Identity and Structure

Correctly identifying a chemical compound is the foundation of all scientific research. This section details the nomenclature and structural representation of **2-[(3,4-Dichlorophenoxy)methyl]oxirane**.

Common Names and Synonyms:

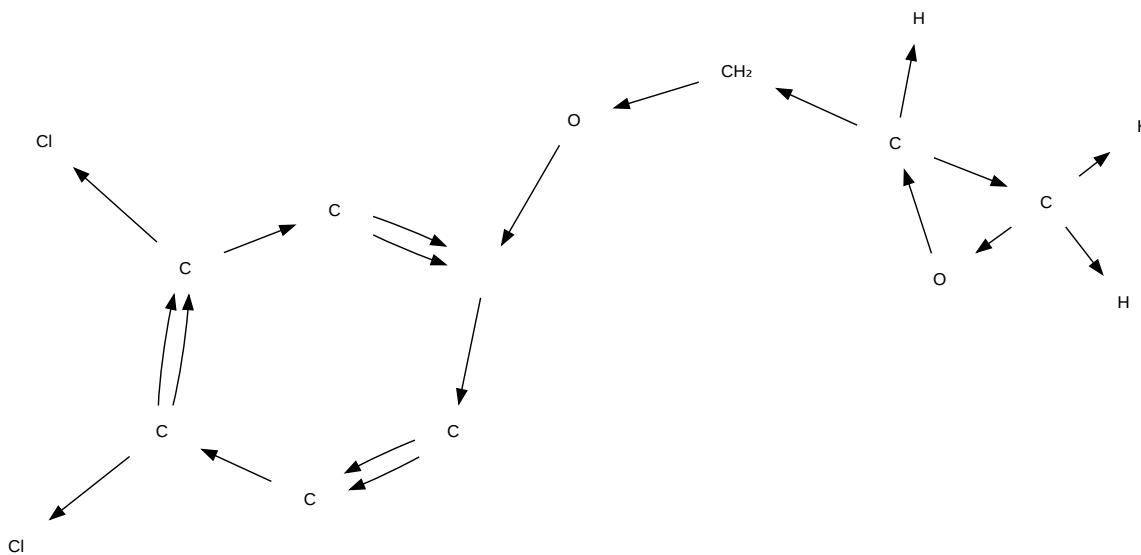
- 3-(3,4-Dichlorophenoxy)-1,2-propenoxide[3][4]
- 3-(3,4-Dichlorophenoxy)-1,2-epoxypropane[3][4]
- Glycidyl 3,4-dichlorophenyl ether

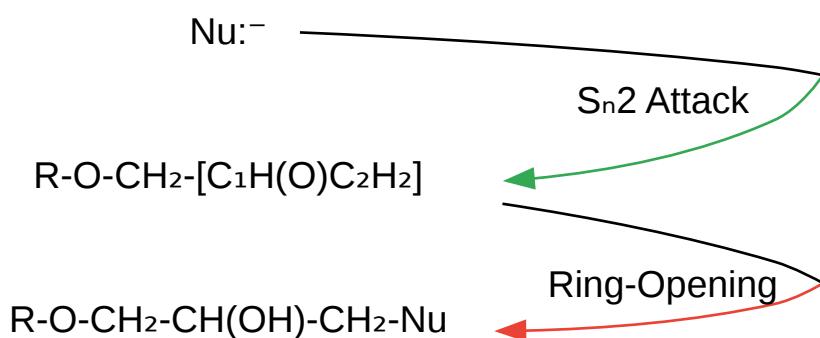
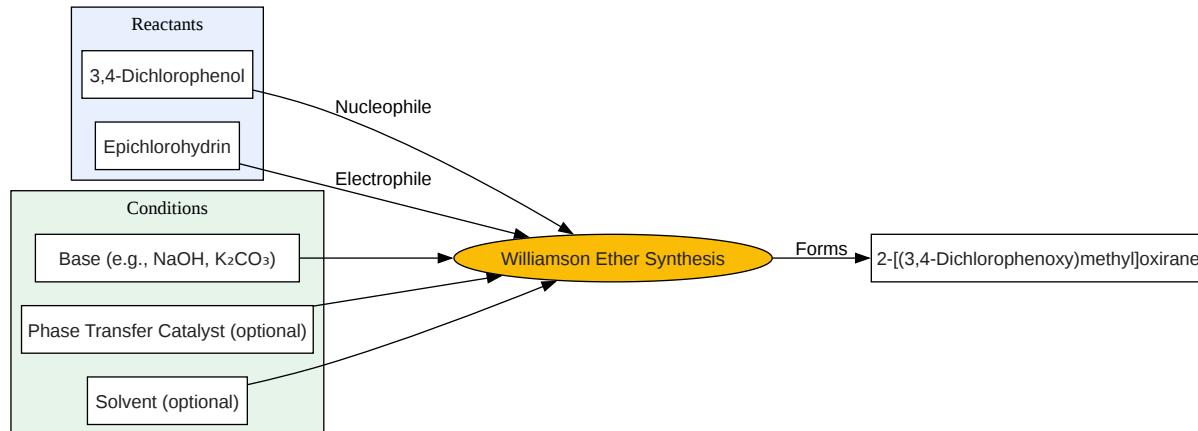
#### Key Identifiers:

- CAS Number: 21320-30-9[3][4][5][6]
- Molecular Formula: C<sub>9</sub>H<sub>8</sub>Cl<sub>2</sub>O<sub>2</sub>[3][4][5][6]
- Molecular Weight: 219.06 g/mol [3][4]

#### Chemical Structure

The molecule consists of a central oxirane (epoxide) ring, a three-membered ring containing two carbon atoms and one oxygen atom. This ring is attached to a methyl group, which in turn is linked via an ether bond to a 3,4-dichlorinated benzene ring.





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## References

- 1. [benchchem.com](http://benchchem.com) [benchchem.com]
- 2. [benchchem.com](http://benchchem.com) [benchchem.com]
- 3. [scbt.com](http://scbt.com) [scbt.com]
- 4. 2-[(3,4-DICHLOROPHOXY)METHYL]OXIRANE | 21320-30-9 [[amp.chemicalbook.com](http://amp.chemicalbook.com)]
- 5. [chemwhat.com](http://chemwhat.com) [chemwhat.com]
- 6. 2-[(3,4-dichlorophenoxy)methyl]oxirane | CAS#:21320-30-9 | Chemsoc [[chemsrc.com](http://chemsrc.com)]
- To cite this document: BenchChem. [2-[(3,4-Dichlorophenoxy)methyl]oxirane chemical properties and structure]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1595550#2-3-4-dichlorophenoxy-methyl-oxirane-chemical-properties-and-structure>]

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